

Spectroscopic Characterization of Azelaic Dihydrazide: A Technical Guide

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Compound of Interest

Compound Name: Azelaic dihydrazide

CAS No.: 4080-95-9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic characterization of **azelaic dihydrazide**, a molecule of interest in pharmaceutical and materials science.[1][2] The focus is on two primary analytical techniques: Fourier-Transform Infrared (FTIR) Spectroscopy and Nuclear Magnetic Resonance (NMR) Spectroscopy. This document outlines the expected spectral data, detailed experimental protocols for acquiring such data, and a generalized workflow for the characterization process.

Introduction to Azelaic Dihydrazide

Azelaic dihydrazide (nonanedihydrazide) is a derivative of azelaic acid, featuring two hydrazide functional groups at the termini of a nine-carbon aliphatic chain.[2] Its chemical structure lends itself to applications as a building block in the synthesis of bioactive compounds and as a cross-linking or curing agent in polymer chemistry.[1][2] Accurate spectroscopic characterization is crucial for verifying its identity, purity, and for understanding its chemical behavior in various applications.

Molecular Structure:

Key Properties:

- Molecular Formula: $C_9H_{20}N_4O_2$ [3][4]
- Molecular Weight: 216.28 g/mol [3]
- Appearance: White crystalline solid [2]

Spectroscopic Data

While direct experimental spectra for **azelaic dihydrazide** are not readily available in the public domain without subscription, we can predict the characteristic signals based on its functional groups and molecular structure. The following tables summarize the expected quantitative data for FTIR and NMR spectroscopy.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation. The expected characteristic absorption bands for **azelaic dihydrazide** are presented in Table 1.

Table 1: Predicted FTIR Spectral Data for **Azelaic Dihydrazide**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity
3350-3250	N-H Stretch	Amine (-NH ₂)	Strong, Broad
3200-3000	N-H Stretch	Amide (-NH-)	Strong, Broad
2925-2855	C-H Stretch	Alkane (-CH ₂ -)	Strong
~1640	C=O Stretch (Amide I)	Amide (-C=O)	Strong
~1550	N-H Bend (Amide II)	Amide (-NH-)	Moderate
1470-1450	C-H Bend	Alkane (-CH ₂ -)	Moderate

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The predicted chemical shifts for the protons (^1H NMR) and carbon atoms (^{13}C NMR) of **azelaic dihydrazide** are summarized below.

The ^1H NMR spectrum of **azelaic dihydrazide** is expected to be relatively simple due to the symmetry of the molecule. The predicted chemical shifts are presented in Table 2.

Table 2: Predicted ^1H NMR Spectral Data for **Azelaic Dihydrazide**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.8-8.2	Singlet (broad)	2H	-C(=O)NH-
~4.0-4.5	Singlet (broad)	4H	-NH ₂
~2.1-2.3	Triplet	4H	-CH ₂ -C(=O)-
~1.5-1.7	Multiplet	4H	-CH ₂ -CH ₂ -C(=O)-
~1.2-1.4	Multiplet	6H	-(CH ₂) ₃ - (central)

Due to the molecule's symmetry, the ^{13}C NMR spectrum is also simplified, showing a reduced number of signals corresponding to the chemically distinct carbon atoms. The predicted chemical shifts are presented in Table 3.

Table 3: Predicted ^{13}C NMR Spectral Data for **Azelaic Dihydrazide**

Chemical Shift (δ , ppm)	Carbon Assignment
~175	-C=O
~34	-CH ₂ -C(=O)-
~29	-(CH ₂) ₅ - (central carbons)
~25	-CH ₂ -CH ₂ -C(=O)-

Experimental Protocols

The following sections provide detailed methodologies for the spectroscopic analysis of **azelaic dihydrazide**.

FTIR Spectroscopy Protocol

Objective: To obtain the infrared spectrum of solid **azelaic dihydrazide** to identify its functional groups.

Materials and Equipment:

- **Azelaic dihydrazide** sample
- Potassium bromide (KBr), spectroscopy grade
- Agate mortar and pestle
- Hydraulic press with pellet-forming die
- FTIR spectrometer

Procedure:

- **Sample Preparation (KBr Pellet Method):** a. Thoroughly dry the KBr powder in an oven to remove any moisture, which can interfere with the spectrum. b. Weigh approximately 1-2 mg of the **azelaic dihydrazide** sample and 100-200 mg of the dried KBr. c. Grind the sample and KBr together in the agate mortar and pestle until a fine, homogeneous powder is obtained. d. Transfer a portion of the powder into the pellet-forming die. e. Place the die in the hydraulic press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- **Spectrum Acquisition:** a. Turn on the FTIR spectrometer and allow it to warm up for the recommended time. b. Record a background spectrum of the empty sample compartment to account for atmospheric CO₂ and water vapor.^{[5][6]} c. Place the KBr pellet containing the sample in the sample holder of the spectrometer. d. Acquire the sample spectrum over a typical range of 4000-400 cm⁻¹. e. Process the spectrum by subtracting the background and converting the data to absorbance or transmittance mode.

- Data Analysis: a. Identify the characteristic absorption bands and compare them to the expected values for hydrazides and alkanes.[7]

NMR Spectroscopy Protocol

Objective: To obtain ^1H and ^{13}C NMR spectra of **azelaic dihydrazide** to elucidate its carbon-hydrogen framework.

Materials and Equipment:

- **Azelaic dihydrazide** sample
- Deuterated solvent (e.g., DMSO- d_6 , D_2O)
- NMR tubes
- NMR spectrometer (e.g., 300 MHz or higher)

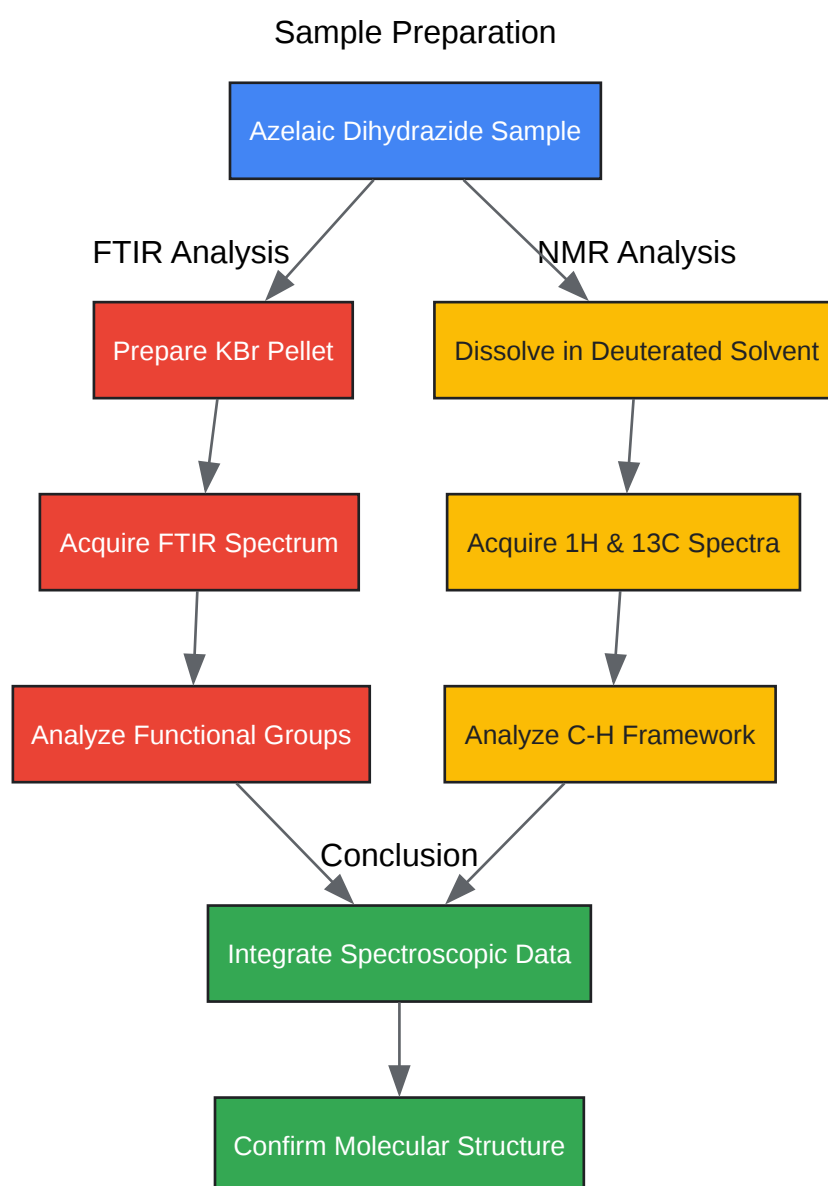
Procedure:

- Sample Preparation: a. Weigh approximately 5-10 mg of the **azelaic dihydrazide** sample. b. Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent in a small vial. **Azelaic dihydrazide** is soluble in polar solvents.[2] c. Transfer the solution to a clean, dry NMR tube.
- Spectrum Acquisition: a. Insert the NMR tube into the spectrometer's probe. b. Tune and shim the spectrometer to optimize the magnetic field homogeneity. c. Acquire the ^1H NMR spectrum. Typical parameters include a sufficient number of scans for a good signal-to-noise ratio. d. Acquire the broadband proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to the ^1H spectrum due to the lower natural abundance of ^{13}C .[8]
- Data Processing and Analysis: a. Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. b. Phase the spectra and perform baseline correction. c. Calibrate the chemical shift scale using the residual solvent peak as an internal reference. d. For the ^1H spectrum, integrate the signals to determine the relative number of protons for

each resonance. e. Analyze the chemical shifts and coupling patterns (for ^1H) to assign the signals to the respective protons and carbons in the **azelaic dihydrazide** molecule.

Experimental and Logical Workflow

The general workflow for the spectroscopic characterization of a compound like **azelaic dihydrazide** involves a logical progression from sample preparation to data interpretation and structure confirmation. This process is visualized in the following diagram.



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Caption: Workflow for Spectroscopic Characterization.

Conclusion

The spectroscopic characterization of **azelaic dihydrazide** through FTIR and NMR techniques provides a comprehensive understanding of its molecular structure. By following the detailed protocols outlined in this guide, researchers can reliably verify the identity and purity of their samples. The predicted spectral data serves as a valuable reference for interpreting experimental results, ensuring the quality and consistency of this important chemical compound for its various applications in research and development.

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